

Thermodynamic Properties of 3-Methyl-2-octanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-2-octanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the currently available thermodynamic properties of **3-Methyl-2-octanol** ($C_9H_{20}O$). While this secondary alcohol is of interest for its chemical structure, a thorough review of publicly available scientific literature reveals a notable lack of data regarding its biological activity, pharmacological effects, and specific applications in drug development. No established signaling pathways or detailed in-vivo/in-vitro experimental workflows pertaining to its use in pharmaceutical or biomedical research have been reported.

This document, therefore, focuses on the fundamental physicochemical characteristics of **3-Methyl-2-octanol**. It summarizes key thermodynamic data into structured tables for clarity and provides detailed, generalized experimental protocols for the determination of such properties, which can be adapted for specific laboratory settings. The guide also includes visualizations of these experimental workflows to aid in comprehension. The intended audience includes researchers in the fields of chemistry, materials science, and engineering who require reliable data on the thermodynamic behavior of this compound.

Introduction

3-Methyl-2-octanol is a secondary alcohol with the chemical formula $C_9H_{20}O$. Its structure, featuring a methyl branch near the hydroxyl group, influences its physical and chemical

properties. Understanding the thermodynamic properties of this compound is essential for a variety of applications, including chemical synthesis, process design, and as a potential component in formulations.

Molecular Structure:

- Molecular Formula: $C_9H_{20}O$ [\[1\]](#)
- Molecular Weight: 144.2545 g/mol [\[1\]](#)
- CAS Registry Number: 26533-34-6[\[1\]](#)
- IUPAC Name: 2-Methyl-3-octanol[\[1\]](#)
- Synonyms: **3-Methyl-2-octanol**[\[1\]](#)

Despite its well-defined chemical structure, research into the biological effects and potential therapeutic applications of **3-Methyl-2-octanol** is notably absent from the current scientific literature. No studies detailing its interaction with biological systems, its pharmacological profile, or its toxicological properties have been identified. Consequently, there are no known signaling pathways associated with this compound, and it does not appear to be a current focus of drug development efforts.

This guide will proceed with a detailed examination of its thermodynamic properties based on the limited available data.

Thermodynamic Properties

The following table summarizes the key thermodynamic properties of **3-Methyl-2-octanol** that have been reported. It is important to note that the available data is sparse, and further experimental validation is recommended.

Property	Value	Units	Reference
Boiling Point	457.15	K	--INVALID-LINK--
Enthalpy of Vaporization ($\Delta_{vap}H$)	49.5	kJ/mol	--INVALID-LINK--

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties specifically for **3-Methyl-2-octanol** are not available in the literature. However, standard methodologies for characterizing secondary alcohols can be readily applied. This section outlines generalized protocols for key thermodynamic measurements.

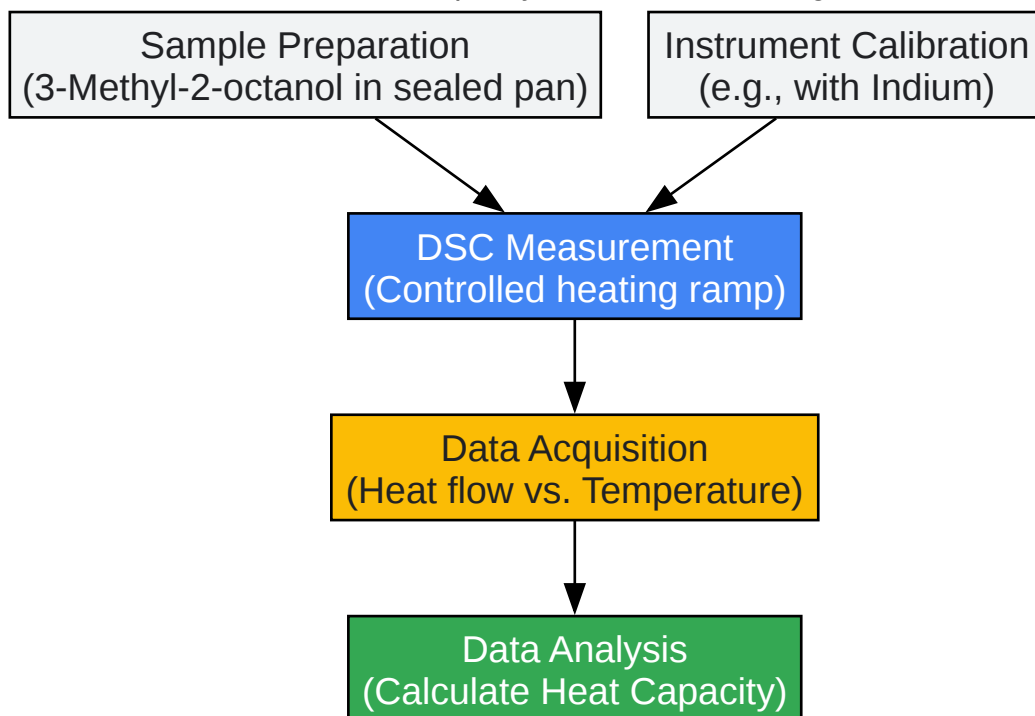
Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference.

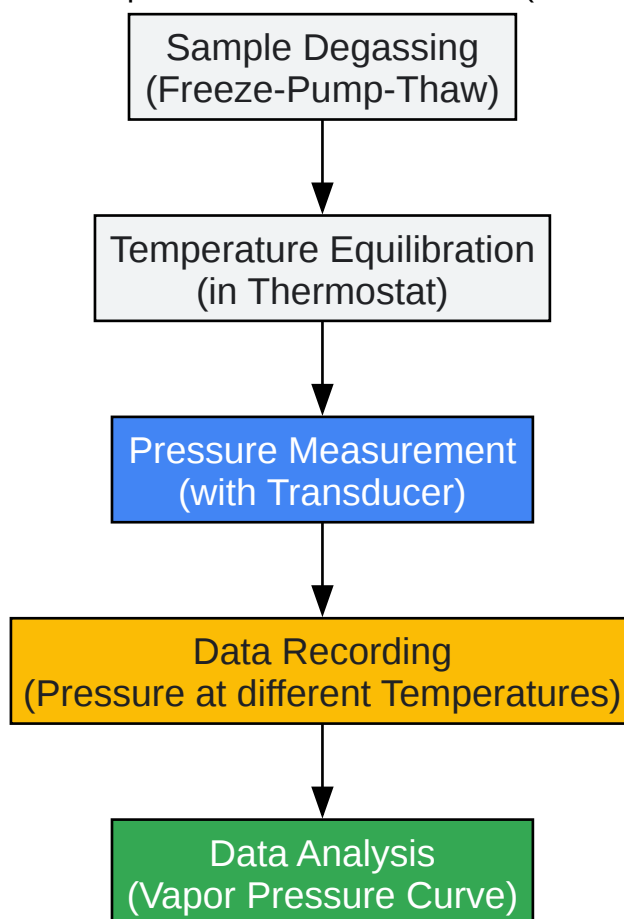
Methodology:

- **Sample Preparation:** A small, precisely weighed amount of high-purity **3-Methyl-2-octanol** is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium).
- **Measurement:** The sample and reference pans are placed in the DSC cell. The cell is then subjected to a controlled temperature program, typically a linear heating ramp (e.g., 10 K/min) over the desired temperature range. A constant flow of an inert purge gas (e.g., nitrogen) is maintained to ensure a stable atmosphere.
- **Data Analysis:** The heat flow difference between the sample and the reference is recorded as a function of temperature. The heat capacity is calculated from the difference in heat flow, the heating rate, and the mass of the sample.

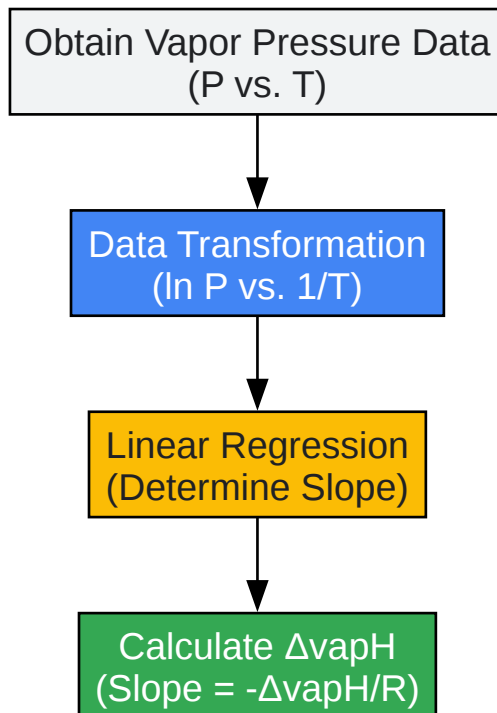
Workflow for Heat Capacity Measurement using DSC



Workflow for Vapor Pressure Measurement (Static Method)



Workflow for Enthalpy of Vaporization Calculation



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References

- 1. 3-Octanol, 2-methyl- [webbook.nist.gov]
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